

Cefetamet Pivoxil versus cefadroxil UTI treatment

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cefetamet Pivoxil Hydrochloride

CAS No.: 111696-23-2

Cat. No.: S001783

Get Quote

Comparative Analysis at a Glance

The table below summarizes the core characteristics and clinical data for these two cephalosporins.

Feature	Cefetamet Pivoxil	Cefadroxil
Cephalosporin Generation	Third-generation [1] [2]	First-generation [3] [4]
Mechanism of Action	Inhibition of bacterial cell wall synthesis via binding to Penicillin-Binding Proteins (PBPs) [2] [4]	Inhibition of bacterial cell wall synthesis via binding to Penicillin-Binding Proteins (PBPs) [3] [4]
Key Spectrum of Activity	Broad vs. Gram-negative ; active vs. <i>Streptococcus pneumoniae</i> , <i>Haemophilus influenzae</i> , <i>Moraxella catarrhalis</i> , Enterobacteriaceae. Not active vs. staphylococci & <i>Pseudomonas</i> [1] [2] [5]	Broad vs. Gram-positive ; active vs. <i>Staphylococcus aureus</i> , <i>Streptococcus pyogenes</i> , <i>E. coli</i> , <i>Proteus mirabilis</i> , <i>Klebsiella</i> sp. [3]
Pharmacokinetics (Oral)	Bioavailability: ~50% (with food) [6] [2]. Half-life: ~2.2-2.8 hours [2]. Protein binding: ~22% [1] [2]	Well-absorbed; food does not interfere [3]. Half-life: ~1.5

Feature	Cefetamet Pivoxil	Cefadroxil
		hours [3]. Protein binding: ~20% [3]
Clinical UTI Efficacy (Geriatric, Complicated)	88% bacteriological cure rate (22/25 patients) [7]	66.7% bacteriological cure rate (16/24 patients) [7]
Statistical Significance (in study)	p-value = 0.0464 for eradication of predominant pathogen (<i>E. coli</i>) [7]	Not significant
Common Adverse Effects	Gastrointestinal (diarrhea, nausea, vomiting) [1] [2] [5]	Gastrointestinal (nausea, vomiting, diarrhea) [3]

Experimental Data and Methodologies

For a deeper understanding, here are the methodologies and contexts from the key studies and analyses cited above.

Clinical Trial: Geriatric Complicated UTI

This direct comparative study is a primary source of efficacy data [7].

- **Objective:** To evaluate the efficacy and safety of cefetamet pivoxil versus cefadroxil in treating complicated UTIs in a geriatric population.
- **Patient Profile:** 50 geriatric patients (aged 75-93 years) with complicated urinary tract infections.
- **Study Design:** Patients were treated orally with either **cefetamet pivoxil (2g once daily)** or **cefadroxil (2g once daily)** for 10 days.
- **Methodology:** A comparative clinical trial where patients were allocated to two treatment groups (25 patients each). Bacteriological cure was a key endpoint, assessed by urine culture.
- **Outcome:** Cefetamet pivoxil showed a statistically significant higher bacteriological cure rate (88%) compared to cefadroxil (66.7%). The eradication of the predominant pathogen, *Escherichia coli*, was significantly better in the cefetamet pivoxil group ($p=0.0464$) [7].

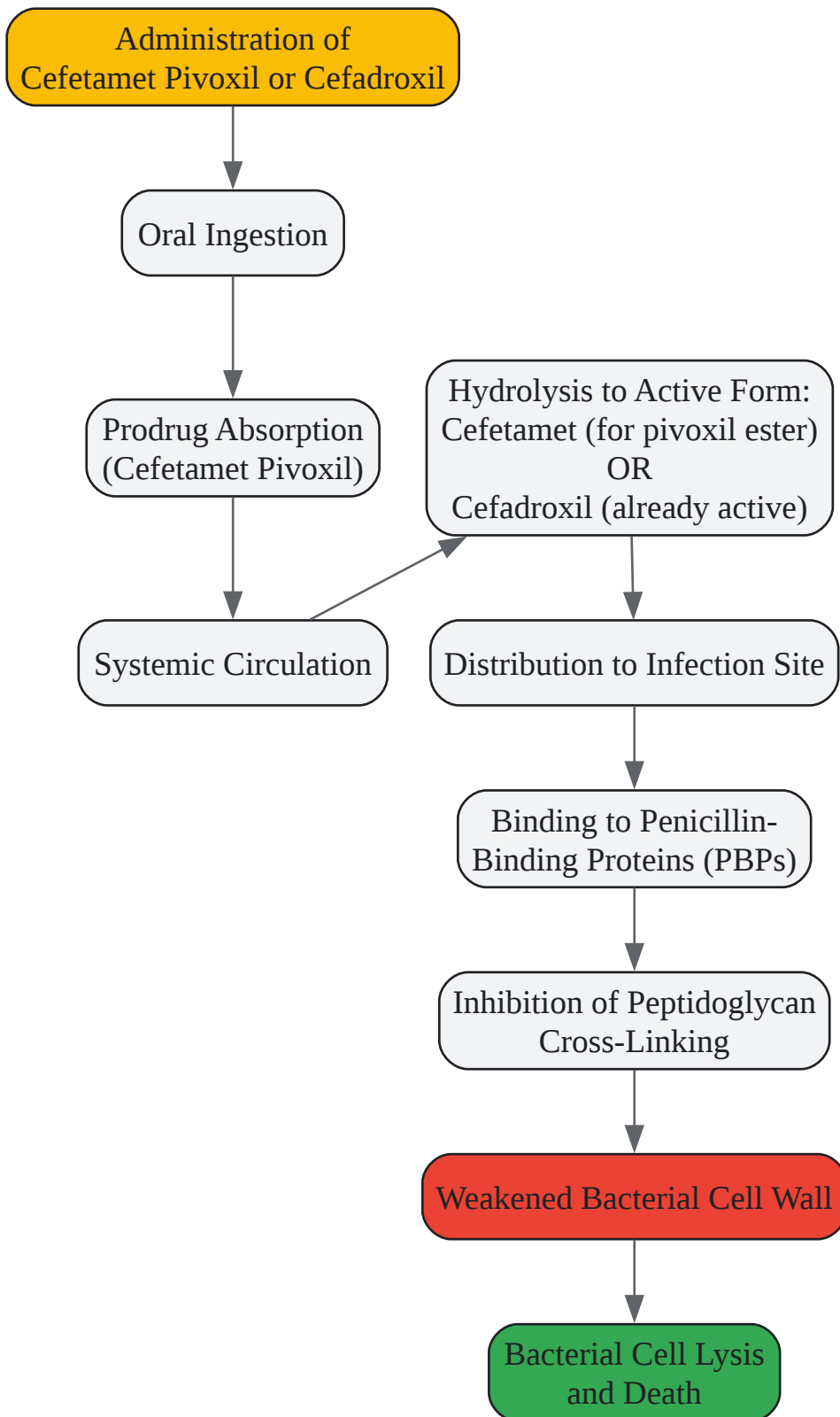
In Vitro Susceptibility and PK/PD

The superior clinical performance of cefetamet pivoxil can be explained by its pharmacological profile.

- **Antibacterial Spectrum:** Cefetamet pivoxil, as a third-generation cephalosporin, has a **broader and more potent spectrum against Gram-negative bacteria**, including Enterobacteriaceae like *E. coli*, *Proteus* spp., and *Klebsiella* spp., which are common UTI pathogens [1] [2] [5]. Its activity is preserved against many β -lactamase-producing strains [2]. In contrast, cefadroxil's spectrum is more oriented toward Gram-positive bacteria [3].
- **Pharmacokinetics/Pharmacodynamics (PK/PD):** Cefetamet pivoxil has a longer plasma elimination half-life (~2.2-2.8 hours) compared to cefadroxil (~1.5 hours), supporting a twice-daily dosing regimen [2] [3]. Its low protein binding (~22%) means a higher proportion of the drug is free and active against pathogens [1] [2].

Mechanism of Action Workflow

The following diagram illustrates the shared mechanism of action of these cephalosporins, which underpins their efficacy and bactericidal activity.



[Click to download full resolution via product page](#)

Interpretation of Findings

- **Efficacy in Complicated UTIs:** The head-to-head clinical trial provides evidence that **cefetamet pivoxil may be more effective than cefadroxil** for treating complicated UTIs in elderly patients [7]. The statistical significance of the finding for *E. coli* eradication is a key point for researchers.
- **Spectrum is Key:** The efficacy difference is largely attributable to the **inherently superior Gram-negative coverage** of the third-generation cefetamet compared to the first-generation cefadroxil [2] [3]. This makes cefetamet pivoxil a more rational choice for infections predominantly caused by Gram-negative rods.
- **Shared Safety Profile:** Both drugs exhibit a typical cephalosporin safety profile, with gastrointestinal disturbances being the most common adverse effect. This suggests no major differentiating factor in tolerability [1] [3].

The available data, particularly from a direct comparative trial, supports the conclusion that cefetamet pivoxil holds a clinical advantage over cefadroxil for the specific indication of complicated UTI.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Cefetamet pivoxil: a review of its microbiology, toxicology ... [pubmed.ncbi.nlm.nih.gov]
2. | Drugs Cefetamet Pivoxil [link.springer.com]
3. Cefadroxil: Uses, Interactions, Mechanism of Action [go.drugbank.com]
4. What is the mechanism of Cefadroxil? [synapse.patsnap.com]
5. Cefetamet pivoxil. A review of its antibacterial activity, ... [pubmed.ncbi.nlm.nih.gov]
6. Cefetamet pivoxil clinical pharmacokinetics [pubmed.ncbi.nlm.nih.gov]
7. Cefetamet Pivoxil in Geriatric Patients with Complicated ... [link.springer.com]

To cite this document: Smolecule. [Cefetamet Pivoxil versus cefadroxil UTI treatment]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b001783#cefetamet-pivoxil-

versus-cefadroxil-uti-treatment]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com